

Health and Safety in Handling I-Menthyl Acrylate: A Technical Guide

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Compound of Interest

Compound Name: *I-Menthyl acrylate*

Cat. No.: *B6317222*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **I-Menthyl acrylate** in a laboratory and drug development setting. Due to the limited availability of specific toxicological data for **I-Menthyl acrylate**, this document leverages data from structurally related acrylate compounds, primarily methyl acrylate, to provide a comprehensive safety profile. All personnel should handle this chemical with care, adhering to the precautionary measures outlined herein.

Physicochemical and Toxicological Profile

I-Menthyl acrylate is an ester of menthol and acrylic acid. Its toxicological profile is largely inferred from data on other acrylate esters, which are known to be irritants and sensitizers. The following tables summarize the key physicochemical properties and available toxicological data.

Table 1: Physicochemical Properties of **I-Menthyl Acrylate** and Related Acrylates

Property	I-Menthyl Acrylate	Methyl Acrylate
CAS Number	4835-96-5	96-33-3
Molecular Formula	C ₁₃ H ₂₂ O ₂	C ₄ H ₆ O ₂
Molecular Weight	210.31 g/mol	86.09 g/mol
Boiling Point	111-112.5°C (at 12 Torr)[1]	80°C
Density	0.927 g/cm ³ [1]	0.956 g/cm ³ (at 25°C)
Refractive Index	1.4628 (at 20°C)[1]	Not Available
Flash Point	Not Available	27°F
Solubility in Water	Not Available	Slightly soluble

Table 2: Summary of Toxicological Data

Endpoint	Result	Species	Classification/Remarks
Acute Oral Toxicity	LD50: > 2,000 mg/kg[2]	Rat	Virtually nontoxic after a single ingestion. No mortality was observed.[2]
Acute Dermal Toxicity	LD50: > 5,000 mg/kg[2]	Rat	Virtually nontoxic after a single skin contact. [2]
Acute Inhalation Toxicity	LC50: > 5.16 mg/L (4 h)[2]	Rat	Of moderate toxicity after short-term inhalation (aerosol).[2]
Skin Irritation	Irritant[2]	Rabbit	Causes skin irritation. [2]
Eye Irritation	Irritant[2]	Rabbit	Causes serious eye irritation.[2]
Respiratory Irritation	May cause respiratory irritation[2]	Not Applicable	Assessment of STOT single: Causes temporary irritation of the respiratory tract.[2]
Skin Sensitization	Non-sensitizing[2]	Guinea Pig	There is no evidence of a skin-sensitizing potential (Buehler test).[2]
Mutagenicity	No genotoxic potential[2]	Not Applicable	Based on in vitro and in vivo tests on related substances.
Carcinogenicity	No indication of a carcinogenic effect[2]	Not Applicable	Based on animal studies with related substances.
Reproductive Toxicity	No indication of a fertility impairing	Not Applicable	Based on animal studies with related

effect[2]

substances.

Hazard Classification and Precautionary Measures

Based on the available data, **I-Menthyl acrylate** is classified as a hazardous substance. The following GHS hazard statements apply:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H400: Very toxic to aquatic life.[2]
- H411: Toxic to aquatic life with long lasting effects.[2]

Precautionary Statements (Prevention):

- P261: Avoid breathing mist or vapour or spray.[2]
- P264: Wash contaminated body parts thoroughly after handling.[2]
- P271: Use only outdoors or in a well-ventilated area.[2]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves and eye protection or face protection.[2]

Precautionary Statements (Response):

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

- P312: Call a POISON CENTER or physician if you feel unwell.[2]
- P332 + P313: If skin irritation occurs: Get medical attention.[2]
- P337 + P313: If eye irritation persists: Get medical attention.[2]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[2]
- P391: Collect spillage.[2]

Experimental Protocols

The toxicological data presented are based on standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key experiments.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Principle: This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.
- Methodology:
 - A single, healthy young adult albino rabbit is used for the initial test.
 - Approximately 24 hours before the test, the fur on the animal's back is clipped.
 - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of skin (approximately 6 cm²) under a gauze patch.
 - The exposure duration is 4 hours. After exposure, the patch and residual test substance are removed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. If effects persist, observations may continue up to 14 days.

- If a corrosive effect is not observed, the test is confirmed using up to two additional animals.
- Scoring: Skin reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction) for both erythema and edema.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Principle: This test assesses the potential of a substance to produce irritation or corrosion when applied to the eye.
- Methodology:
 - A single, healthy young adult albino rabbit is used.
 - The test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Observations are made for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- Scoring: Ocular lesions are scored based on a standardized system.

Skin Sensitization: Buehler Test (Based on OECD Guideline 406)

- Principle: This test evaluates the potential of a substance to induce skin sensitization (allergic contact dermatitis).
- Methodology:
 - Young adult guinea pigs are used.
 - Induction Phase: The test substance is applied topically to the skin of the test group animals three times over a two-week period. The control group is treated with the vehicle

only.

- Challenge Phase: Two weeks after the last induction application, both the test and control groups are challenged with a topical application of the test substance at a non-irritating concentration.
- The skin reactions at the challenge sites are observed at 24 and 48 hours after patch removal and scored for erythema and edema.
- Evaluation: A substance is considered a sensitizer if the incidence and severity of skin reactions in the test group are significantly greater than in the control group.

Mechanisms of Toxicity and Signaling Pathways

Acrylates are known to cause skin irritation and sensitization through specific molecular pathways. The following diagrams illustrate the key events in these processes.

Experimental Workflow for Skin Sensitization Assessment

Buehler Test Workflow for Skin Sensitization

Adverse Outcome Pathway for Skin Sensitization

The process of skin sensitization by chemicals like acrylates can be described by an Adverse Outcome Pathway (AOP), which outlines the sequence of events from the initial molecular interaction to the final adverse effect.

Adverse Outcome Pathway for Skin Sensitization

Safe Handling and Emergency Procedures

- Engineering Controls: Handle **I-Menthyl acrylate** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.
- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the absorbed material into a suitable container for disposal.
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^[2]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.^[2]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.^[2]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[2]

By understanding the potential hazards and adhering to the safety protocols outlined in this guide, researchers, scientists, and drug development professionals can handle **I-Menthyl acrylate** safely and effectively in their work.

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